

Technical Guide: 4-(Hydroxymethyl)-2-iodo-6-methoxyphenol

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)-2-iodo-6-methoxyphenol

Cat. No.: B1354997

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CAS Number: 37987-21-6

This technical guide provides a comprehensive overview of **4-(hydroxymethyl)-2-iodo-6-methoxyphenol**, also known as 5-iodovanillyl alcohol. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

4-(Hydroxymethyl)-2-iodo-6-methoxyphenol is a substituted phenolic compound. Its properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₉ IO ₃	[1]
Molecular Weight	280.06 g/mol	[1]
Appearance	Solid (Predicted)	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Soluble in organic solvents like ethanol, DMSO	(Inferred)
CAS Number	37987-21-6	[1]
Synonyms	5-iodovanillyl alcohol, 3-iodo-4-hydroxy-5-methoxybenzenemethanol	[1]

Predicted Physicochemical Properties:

Property	Value	Source
XLogP3	1.3	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	2	[1]
Exact Mass	279.95964 Da	[1]
Monoisotopic Mass	279.95963 Da	[2]
Polar Surface Area	49.69 Å ²	[1]
Heavy Atom Count	12	[1]

Spectroscopic Data (Predicted)

Experimental spectroscopic data for **4-(hydroxymethyl)-2-iodo-6-methoxyphenol** is not readily available in the literature. The following tables present predicted data.

Predicted ^1H -NMR Spectral Data (800 MHz, D_2O):

Chemical Shift (ppm)	Multiplicity	Assignment
~7.2 - 7.5	Singlet	Ar-H
~7.0 - 7.2	Singlet	Ar-H
~4.5	Singlet	-CH ₂ -OH
~3.8	Singlet	-OCH ₃

Note: Predicted shifts can vary based on the software and solvent used.

Predicted ^{13}C -NMR Spectral Data:

Chemical Shift (ppm)	Assignment
~148	C-O (Phenolic)
~145	C-OCH ₃
~135	C-I
~130	C-CH ₂ OH
~115	Ar-CH
~110	Ar-CH
~65	-CH ₂ -OH
~56	-OCH ₃

Note: These are approximate predicted values.

Predicted Mass Spectrometry Data:

Adduct	m/z
[M+H] ⁺	280.96691
[M+Na] ⁺	302.94885
[M-H] ⁻	278.95235

Source: Predicted data from PubChem.[\[2\]](#)

Infrared (IR) Spectroscopy:

While an experimental spectrum is unavailable, the IR spectrum is expected to show characteristic peaks for the functional groups present:

Wavenumber (cm ⁻¹)	Functional Group
3500 - 3200	O-H stretch (alcohol, phenol)
3100 - 3000	C-H stretch (aromatic)
2950 - 2850	C-H stretch (aliphatic)
1600 - 1450	C=C stretch (aromatic)
1260 - 1000	C-O stretch (ether, alcohol)
600 - 500	C-I stretch

Experimental Protocols

Synthesis of 4-(Hydroxymethyl)-2-iodo-6-methoxyphenol

A plausible synthesis route for this compound is the electrophilic iodination of vanillyl alcohol (4-(hydroxymethyl)-2-methoxyphenol). The following is a representative protocol adapted from the iodination of vanillin.

Materials:

- Vanillyl alcohol (4-(hydroxymethyl)-2-methoxyphenol)

- Sodium iodide (NaI)
- Sodium hypochlorite (NaOCl, commercial bleach solution)
- Ethanol
- Hydrochloric acid (HCl), dilute
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Deionized water
- Ice bath
- Magnetic stirrer and stir bar
- Round bottom flask
- Separatory funnel
- Büchner funnel and filter paper

Procedure:

- Dissolve vanillyl alcohol in ethanol in a round bottom flask.
- Add sodium iodide to the solution and stir until dissolved.
- Cool the flask in an ice bath.
- Slowly add a solution of sodium hypochlorite dropwise to the cooled mixture over a period of 15-20 minutes with continuous stirring.
- After the addition is complete, remove the flask from the ice bath and allow it to stir at room temperature for an additional 30 minutes.
- Quench the reaction by adding a solution of sodium thiosulfate to neutralize any remaining iodine and sodium hypochlorite.

- Acidify the mixture with dilute hydrochloric acid to precipitate the product.
- Cool the mixture in an ice bath to maximize precipitation.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the product with cold deionized water.
- The crude product can be purified by recrystallization from an ethanol/water mixture.

Diagram of Synthetic Workflow:



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Caption: Synthetic workflow for **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol**.

Potential Biological Activity

Specific biological studies on **4-(hydroxymethyl)-2-iodo-6-methoxyphenol** are limited. However, based on the known activities of structurally related methoxyphenols like vanillin, vanillyl alcohol, and eugenol, this compound is hypothesized to possess antioxidant and anti-inflammatory properties.^{[3][4][5][6][7][8][9][10]}

Antioxidant Activity

Phenolic compounds are well-known for their ability to scavenge free radicals. The hydroxyl group on the aromatic ring can donate a hydrogen atom to neutralize reactive oxygen species (ROS), thereby preventing oxidative damage to cells. Vanillyl alcohol itself has demonstrated significant antioxidant activity.^[9]

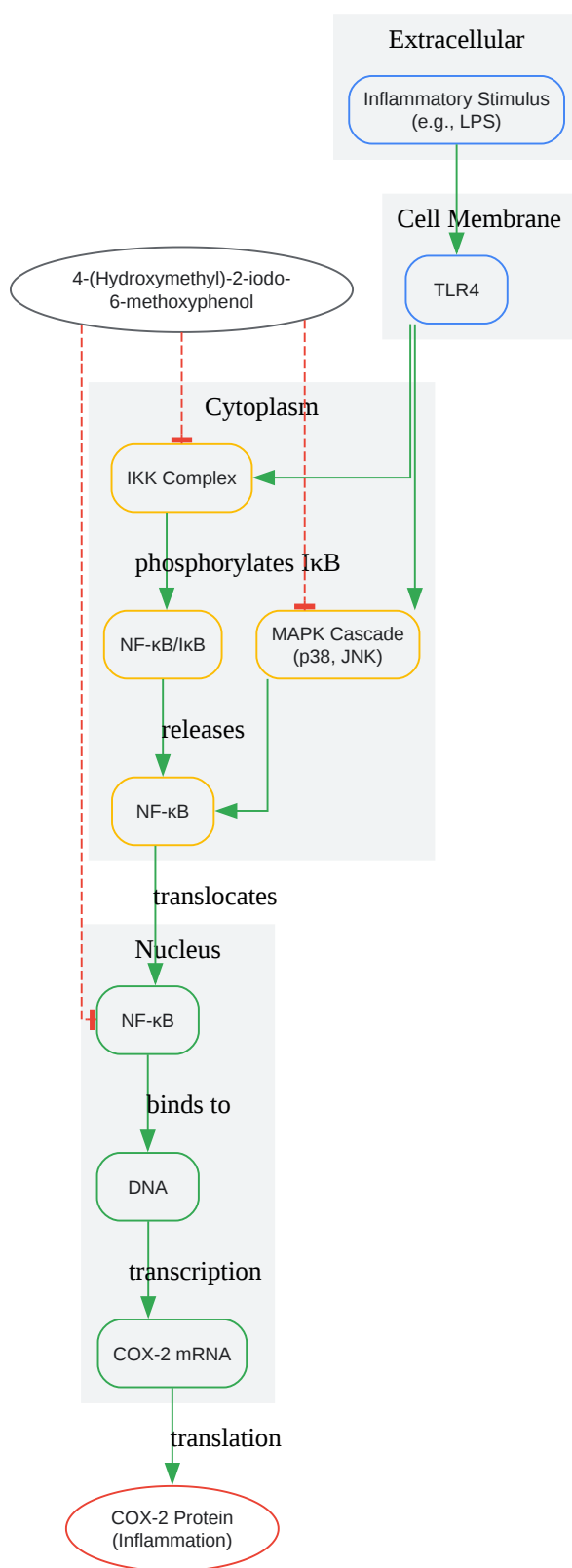
Anti-inflammatory Activity

Many methoxyphenol derivatives exhibit anti-inflammatory effects.^{[3][6][7]} This activity is often linked to the inhibition of key inflammatory mediators. For instance, some related compounds have been shown to suppress the expression of cyclooxygenase-2 (COX-2) and the production

of pro-inflammatory cytokines like tumor necrosis factor-alpha (TNF- α).^[4] Vanillyl alcohol has been shown to possess anti-inflammatory activity.^[3]

Hypothesized Signaling Pathway:

The anti-inflammatory effects of methoxyphenols are often attributed to their interference with the NF- κ B signaling pathway. In response to inflammatory stimuli like lipopolysaccharide (LPS), TNF- α is produced. TNF- α can then activate downstream signaling cascades, including MAP kinases (e.g., p38, JNK) and IKK, which leads to the activation of the transcription factor NF- κ B. Activated NF- κ B translocates to the nucleus and promotes the expression of pro-inflammatory genes, including COX-2. **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol** may inhibit one or more steps in this pathway.



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References

- 1. lookchem.com [lookchem.com]
- 2. PubChemLite - 4-(hydroxymethyl)-2-iodo-6-methoxyphenol (C₈H₉IO₃) [pubchemlite.lcsb.uni.lu]
- 3. Anti-angiogenic, anti-inflammatory and anti-nociceptive activities of vanillyl alcohol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Anti-angiogenic, Anti-inflammatory and Anti-nociceptive Activities of Vanillin in ICR Mice - Biomolecules & Therapeutics | 학회 [koreascience.kr]
- 5. Evaluation of antioxidant activity of vanillin by using multiple antioxidant assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. Antioxidant and Antibacterial Activity of Caprylic Acid Vanillyl Ester Produced by Lipase-Mediated Transesterification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Studies on the antioxidant activities of natural vanilla extract and its constituent compounds through in vitro models - PubMed [pubmed.ncbi.nlm.nih.gov]
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